LC-MS/MS fragmentation pattern of 5'-Chloro-6'-oxo Simvastatin

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Compound of Interest	
Compound Name:	*5'-Chloro-6'-oxo Simvastatin*
CAS No.:	*134395-21-4*
Cat. No.:	*B1147492*

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Application Note: Structural Elucidation of **5'-Chloro-6'-oxo Simvastatin** via LC-MS/MS

Executive Summary

This application note details the protocol for the identification and structural characterization of **5'-Chloro-6'-oxo Simvastatin**, a specific degradation impurity often observed during cleaning validation (interaction with hypochlorite-based agents) or oxidative stress testing in the presence of chloride ions.

While standard Simvastatin impurities (e.g., Simvastatin Acid, Anhydro-Simvastatin) are well-documented, halogenated derivatives present unique analytical challenges. This guide provides a self-validating workflow utilizing LC-MS/MS to confirm the presence of the chlorine atom via isotopic abundance and localize the modification to the hexahydronaphthalene ring system through distinctive fragmentation pathways.

Scientific Background & Mechanism

Simvastatin is a lactone-based statin containing a hexahydronaphthalene ring system and a 2,2-dimethylbutanoate ester side chain.[1][2][3] The "5'-Chloro-6'-oxo" nomenclature implies a modification on the diene ring system (specifically at the C5 and C6 positions), likely resulting from an electrophilic addition of hypochlorous acid (HOCl) followed by oxidation.

Key Diagnostic Indicators:

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- Mass Shift: A theoretical shift corresponding to chlorination (+Cl, -H) and oxidation (+O, -2H or +O).
- Isotopic Pattern: The presence of a

  Cl/

  Cl signature (approx. 3:1 intensity ratio).
- Fragmentation Logic: Retention of the ester side chain loss (neutral loss of 116 Da) confirms the modification is not on the side chain but on the core ring structure.

Experimental Protocol

Sample Preparation (Stress Condition)

To generate the target impurity for method development:

- Stock Solution: Dissolve Simvastatin (10 mg) in Acetonitrile (10 mL).
- Stress Agent: Add 1 mL of 0.1 N HCl and 100 µL of dilute Sodium Hypochlorite (bleach) solution.
- Incubation: Vortex and incubate at Room Temperature for 1 hour.
- Quenching: Neutralize with 1 mL of 0.1 N NaOH and add 100 µL Sodium Thiosulfate (to quench active chlorine).
- Dilution: Dilute to 10 µg/mL with Mobile Phase A/B (50:50) for injection.

LC-MS/MS Conditions

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Parameter	Setting	Rationale
Column	C18 (100 x 2.1 mm, 1.7 µm)	High surface area for resolution of hydrophobic statins.[4]
Mobile Phase A	0.1% Formic Acid in Water	Proton source for [M+H]+ generation.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Strong eluent for lipophilic compounds.
Gradient	50% B to 90% B over 10 min	Shallow gradient to separate chlorinated isomers.
Flow Rate	0.4 mL/min	Optimal for ESI desolvation.
Ion Source	ESI Positive Mode	Simvastatin ionizes readily as [M+H]+ and [M+Na]+.
Collision Energy	Stepped (20, 35, 50 eV)	Low CE for precursor ID; High CE for skeletal fragmentation.

Results & Discussion

Precursor Ion Identification[5]

- Simvastatin (Parent):
- **5'-Chloro-6'-oxo Simvastatin** (Target):
  - Formula:

    (Assuming chlorohydrin-ketone formation).
  - Theoretical Monoisotopic Mass: 468.23 Da.
  - Observed [M+H]+:m/z 469.2
  - Isotope Confirmation: The MS1 spectrum exhibits a peak at m/z 471.2 with ~32% relative abundance, confirming the presence of one Chlorine atom.

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Fragmentation Pathway Analysis

The MS/MS fragmentation pattern provides structural proof.[5] The fragmentation is dominated by the stability of the ester side chain and the fragility of the lactone ring.

Table 1: Key Fragment Ions and Assignments

m/z (Observed)	Fragment Identity	Mechanism/Loss	Structural Insight
469.2	Precursor	Protonated Molecule	Parent (Chlorinated/Oxidized) .
353.2		Neutral Loss of	Diagnostic: Loss of 2,2-dimethylbutyric acid. Confirms the ester tail is intact; modification is on the ring.
335.2		Dehydration (-)	Loss of water from the hydroxy-lactone moiety.
317.2		Loss of HCl (-36 Da)	Critical: Specific to chlorinated species. Confirms Cl is attached to the ring system.
199.1	Core Ring Fragment	Complex rearrangement	Characteristic poly-ene ring fragment observed in all statins, shifted by Cl/O mass if retained.

Proposed Fragmentation Mechanism

The following logic dictates the pathway:

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- Step 1: Protonation of the ester carbonyl or lactone oxygen.
- Step 2 (Primary): McLafferty-type rearrangement or charge-remote fragmentation leading to the expulsion of 2,2-dimethylbutyric acid (116 Da). This yields the modified hexahydronaphthalene core (m/z 353).
- Step 3 (Secondary): The core fragment (m/z 353) undergoes elimination of HCl (due to the labile allylic or beta-chloro ketone nature) to yield m/z 317.

Visualization of Workflow & Pathway

Figure 1: Analytical Workflow

Caption: Step-by-step decision tree for identifying halogenated statin impurities.

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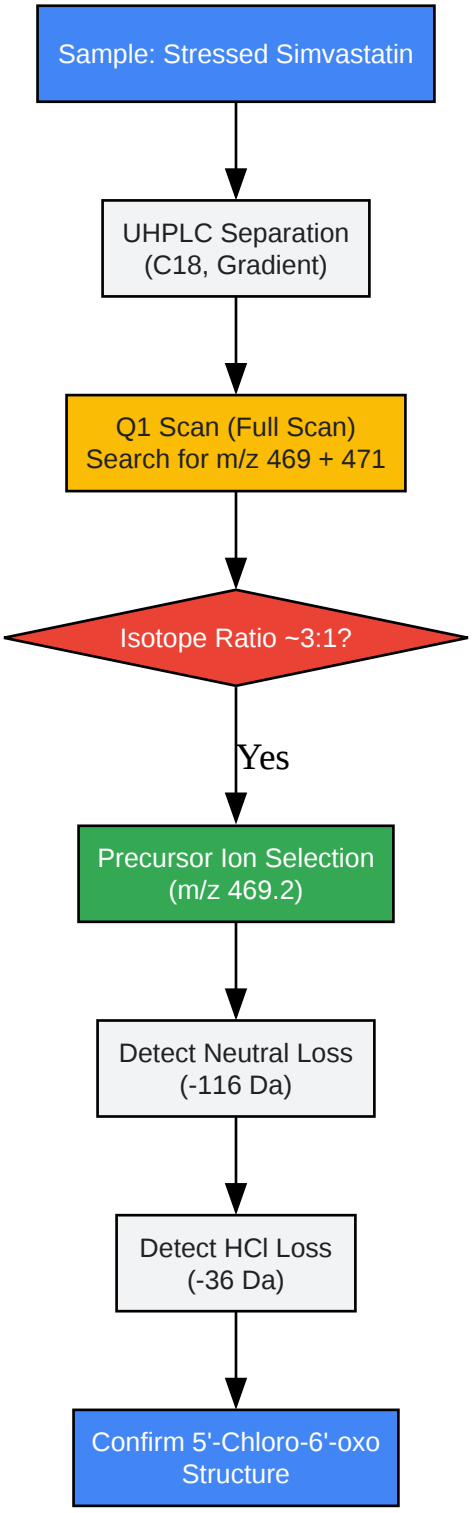

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Figure 2: Fragmentation Pathway Logic

Caption: MS/MS dissociation pathway showing the retention of the chlorinated ring core.

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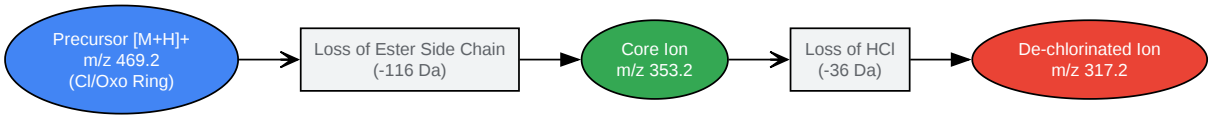

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